

Safe Disposal of Tris(trimethylsilylmethyl)phosphine: A Step-by- Step Guide

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Compound of Interest

Compound Name: *TRIS(TRIMETHYLSILYLMETHYL)
PHOSPHINE*

Cat. No.: *B096055*

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of reactive chemical compounds is paramount. This guide provides essential safety and logistical information for the proper disposal of **tris(trimethylsilylmethyl)phosphine**, a pyrophoric and moisture-sensitive organophosphorus compound. Adherence to these procedures is critical for laboratory safety and environmental protection.

I. Chemical and Physical Properties

A thorough understanding of the properties of **tris(trimethylsilylmethyl)phosphine** is the first step in its safe management. This substance is a white solid with a disagreeable odor that is known to smoke and potentially ignite upon contact with air.^[1] It is stable when stored in a sealed container under a dry, inert atmosphere.^[1]

Property	Value
Molecular Formula	C12H33PSi3[1]
Molecular Weight	292.62 g/mol [1]
Appearance	White solid with a disagreeable odor[1]
Melting Point	66-70°C[1][2]
Boiling Point	70°C @ 1 mmHg[1]
Specific Gravity	1[1]
Vapor Pressure	<0.1 mmHg @ 25°C[1]
Flash Point	<110°C (<230°F)[1]
Solubility	Reacts with water[1]

II. Health and Safety Hazards

Tris(trimethylsilylmethyl)phosphine is a hazardous substance that requires careful handling. It is considered a poison by inhalation and can cause severe eye and skin irritation.[1] Due to its pyrophoric nature, it poses a significant fire risk, especially when exposed to heat, sparks, or open flames.[1][3] It is reactive with oxygen, water, moisture, alcohols, acids, and oxidizers.[1]

Hazard Statements:

- H250: Catches fire spontaneously if exposed to air.[4][5]
- H315: Causes skin irritation.[4][5][6]
- H319: Causes serious eye irritation.[4][5][6]
- H335: May cause respiratory irritation.[4][6]

III. Proper Disposal Procedures

The following step-by-step protocols are recommended for the safe disposal of **tris(trimethylsilylmethyl)phosphine**. These procedures should be carried out in a well-

ventilated area, such as a fume hood, and with the appropriate personal protective equipment (PPE).

A. Personal Protective Equipment (PPE)

Before beginning any disposal procedures, ensure the following PPE is worn:

- Safety glasses and a face shield^[4]
- Flame-retardant laboratory coat
- Chemically resistant gloves^[4]
- Appropriate respiratory protection (e.g., a respirator with a suitable filter)^[4]

B. Disposal of Small Quantities

For small residual amounts of **tris(trimethylsilylmethyl)phosphine**, controlled burning is a viable disposal method.^[1]

Experimental Protocol:

- Inert Atmosphere: Conduct the procedure in a fume hood under an inert atmosphere (e.g., nitrogen or argon).
- Containment: Place the material in a suitable, non-reactive container (such as a metal pan) containing sand.
- Ignition: Use a long-handled lighter or a remote ignition source to carefully ignite the compound.
- Observation: Allow the material to burn completely.
- Cooling: Let the container and its contents cool down to ambient temperature.
- Final Disposal: The remaining residue should be collected and disposed of as hazardous waste in accordance with local regulations.

C. Chemical Neutralization

An alternative method for disposal involves chemical neutralization under an inert atmosphere.

[1]

Experimental Protocol:

- **Inert Atmosphere:** In a fume hood, place the **tris(trimethylsilylmethyl)phosphine** in a flask under a continuous flow of nitrogen or argon.
- **Solvent Addition:** Add an anhydrous, non-reactive solvent (e.g., hexane) to dissolve the compound.
- **Neutralization:** Slowly and carefully add a solution of sodium hypochlorite (laundry bleach) to the flask while stirring. This is an exothermic reaction, so the addition should be dropwise to control the temperature.
- **Separation:** After the reaction is complete, the mixture will separate into two layers.
- **Organic Layer Incineration:** The organic layer should be separated and sent for incineration at a licensed waste disposal facility.[1]
- **Aqueous Layer Disposal:** The aqueous layer should be neutralized and disposed of in accordance with local regulations.

D. Spill Management

In the event of a spill, immediate action is required to mitigate the risks.

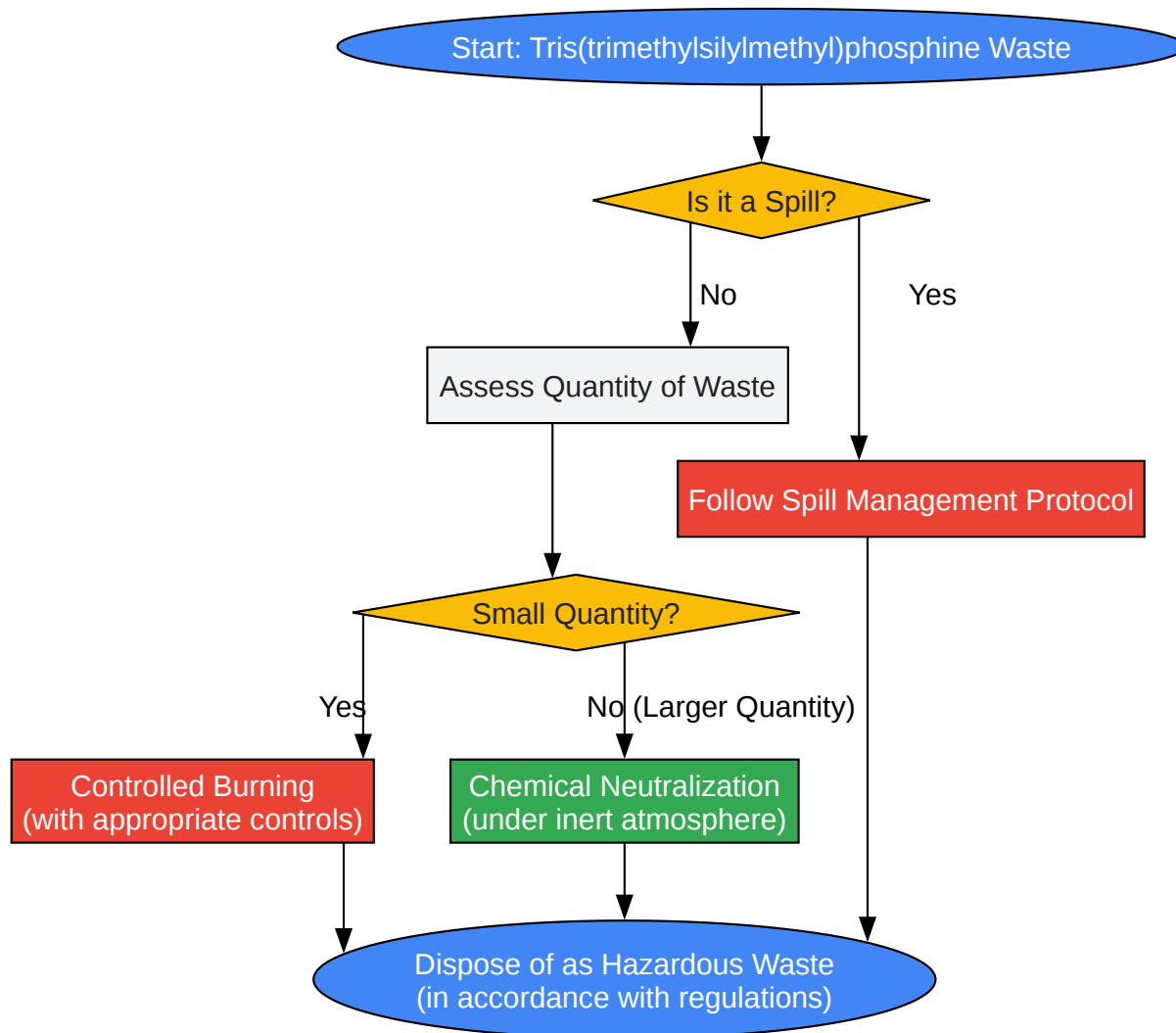
Spill Response Protocol:

- **Evacuation:** Evacuate all non-essential personnel from the immediate area.
- **Ventilation:** Ensure the area is well-ventilated.
- **Containment:** Cover the spill with a non-combustible absorbent material, such as sand or earth.[7]

- Collection: Using non-sparking tools, carefully collect the absorbed material and place it into a suitable container for disposal.[\[3\]](#)[\[7\]](#)
- Decontamination: Decontaminate the spill area with a suitable cleaning agent.
- Disposal: The collected waste must be disposed of as hazardous material, following all institutional and local regulations.[\[6\]](#)

IV. Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **tris(trimethylsilylmethyl)phosphine**.



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Caption: Disposal workflow for **tris(trimethylsilylmethyl)phosphine**.

V. Storage and Handling

Proper storage and handling are crucial to prevent accidents.

- Storage: Store in a cool, dry, well-ventilated area in tightly sealed containers under a dry, inert atmosphere such as nitrogen or argon.[1][6] Keep away from heat, sparks, open flames, and incompatible materials like acids, alcohols, and oxidizing agents.[3][6]
- Handling: Always handle this compound in a well-ventilated area, preferably a fume hood, and use non-sparking tools.[3][6] Avoid contact with air, water, and moisture.[1] Grounding and bonding of containers and transfer equipment are necessary to prevent static discharge.[5]

By strictly following these guidelines, laboratory personnel can safely manage and dispose of **tris(trimethylsilylmethyl)phosphine**, minimizing risks to themselves and the environment. Always consult your institution's safety officer and local regulations for specific disposal requirements.

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References

- 1. gelest.com [gelest.com]
- 2. Tris((trimethylsilylmethyl))phosphine | lookchem [lookchem.com]
- 3. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 4. Tris(trimethylsilyl)phosphine 95 15573-38-3 [sigmaaldrich.com]
- 5. gelest.com [gelest.com]
- 6. gelest.com [gelest.com]
- 7. datasheets.scbt.com [datasheets.scbt.com]
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